

# Butyl Acetoacetate: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *Butyl acetoacetate*

Cat. No.: *B1329563*

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This guide provides an in-depth analysis of **butyl acetoacetate**, a significant organic compound with applications in chemical synthesis and as a flavoring agent. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical properties, synthesis, and relevant biological interactions.

## Core Chemical and Physical Properties

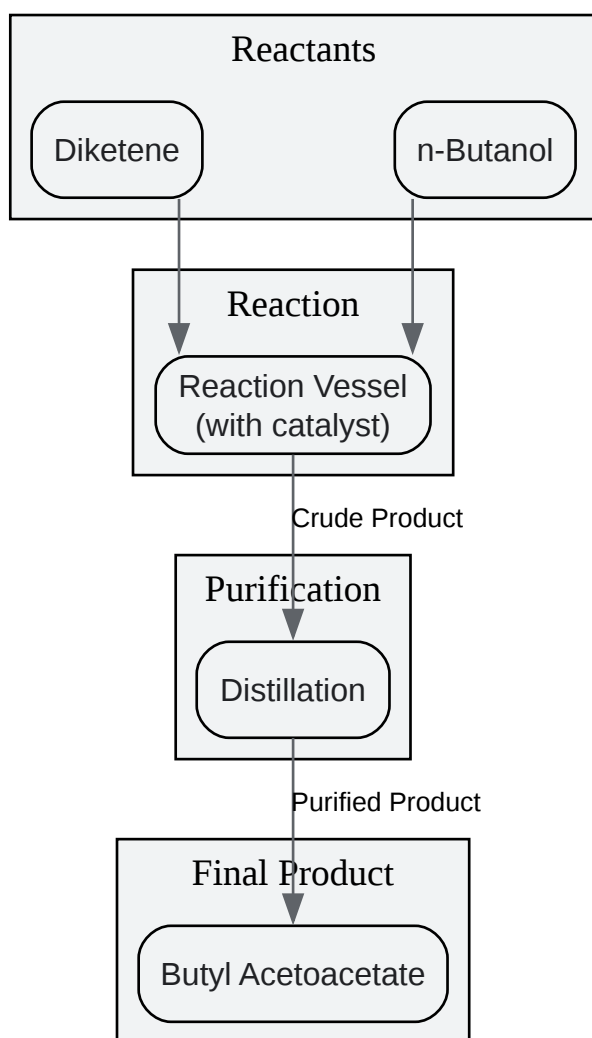
**Butyl acetoacetate**, an ester of acetoacetic acid, is a colorless liquid with a fruity, sweet odor. It is primarily utilized as an intermediate in the synthesis of various organic chemicals. To ensure clarity, the properties of both the common n-**butyl acetoacetate** and its isomer, tert-**butyl acetoacetate**, are presented below.

Property	n-Butyl Acetoacetate	tert-Butyl Acetoacetate
CAS Number	591-60-6[1][2][3][4]	1694-31-1[5][6][7][8]
Molecular Formula	C8H14O3[1][2][3][4]	C8H14O3[5][6][7][8]
Molecular Weight	158.20 g/mol [1][4]	158.19 g/mol [6][8]
Synonyms	Acetoacetic acid butyl ester, Butyl 3-oxobutanoate	tert-Butyl 3-oxobutanoate, Acetoacetic acid, tert-butyl ester
Appearance	Colorless liquid[3]	Colorless to pale yellow liquid[5]
Solubility	Insoluble in water; soluble in alcohol and ether[3]	Limited solubility in water; soluble in organic solvents[5]

## Synthesis of Butyl Acetoacetate

The industrial synthesis of n-**butyl acetoacetate** can be achieved through several methods. A common approach involves the reaction of diketene with n-butanol.

This process is typically catalyzed by an acid or a base. The workflow for a laboratory-scale synthesis is outlined below.



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Synthesis workflow of n-**butyl acetoacetate**.

## Experimental Protocol: Synthesis of n-Butyl Acetoacetate

The following protocol describes a general procedure for the synthesis of n-**butyl acetoacetate** from ethyl acetoacetate and n-butanol, another common synthetic route.

Materials:

- Ethyl acetoacetate

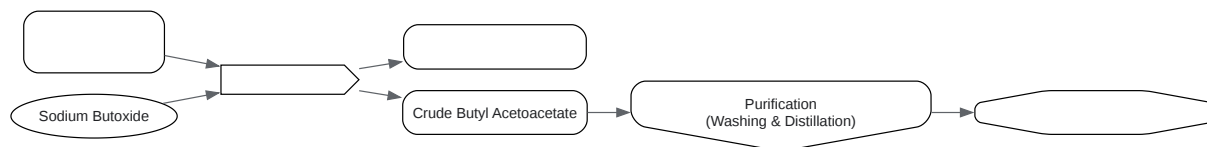
- n-Butanol
- Sodium butoxide (catalyst)
- Toluene (solvent)
- Distillation apparatus
- Separatory funnel
- Drying agent (e.g., anhydrous sodium sulfate)

#### Procedure:

- A solution of sodium butoxide in n-butanol is prepared in a reaction vessel equipped with a distillation column.
- Ethyl acetoacetate is added dropwise to the heated solution.
- The ethanol formed during the transesterification reaction is continuously removed by distillation to drive the equilibrium towards the product.
- After the reaction is complete, the mixture is cooled, and the catalyst is neutralized with an acid.
- The resulting solution is washed with water to remove any remaining salts and unreacted butanol.
- The organic layer is separated, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- The crude **butyl acetoacetate** is then purified by vacuum distillation.

## Logical Relationship in Synthesis

The synthesis of **butyl acetoacetate** from ethyl acetoacetate is a classic example of a transesterification reaction. The key steps and their logical progression are illustrated in the diagram below.



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## References

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